

Health and safety handling precautions for 4-Iodoanisole

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Compound of Interest

Compound Name: 4-Iodoanisole

Cat. No.: B042571

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An In-depth Technical Guide to the Health and Safety Handling of **4-Iodoanisole**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **4-Iodoanisole** (CAS No. 696-62-8), a compound utilized in pharmaceutical and fine chemical synthesis.^[1] Adherence to strict safety protocols is essential due to its potential hazards. This document outlines the known health effects, handling precautions, and emergency procedures, and provides an overview of the experimental protocols used to determine these hazards.

Hazard Identification and Classification

4-Iodoanisole is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[2][3]}

GHS Classification:

- Skin irritation (Category 2)^{[2][3]}
- Eye irritation (Category 2A)^[2]
- Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation^{[2][3]}

Hazard Statements:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Iodoanisole** is provided in the table below.

Property	Value
Appearance	Yellow to brown powder/solid[4]
Molecular Formula	C ₇ H ₇ IO
Molecular Weight	234.03 g/mol
Melting Point	46 - 51 °C[5]
Boiling Point	237 °C @ 726 mmHg[5]
Flash Point	> 110 °C (> 230 °F)[5][6]
Solubility	Insoluble in water; soluble in ethanol, ether, and chloroform.[7][8]
Stability	Stable under normal storage conditions. Light sensitive.[4][5]

Health Hazard Information

Exposure to **4-Iodoanisole** can result in the following health effects:

- Eye Contact: Causes serious eye irritation, which may include redness, pain, and potential for chemical conjunctivitis.[6][9]
- Skin Contact: Causes skin irritation, characterized by redness, itching, and inflammation.[6][9]

- Inhalation: Causes respiratory tract irritation, with potential symptoms including coughing, sore throat, shortness of breath, and headache.[6][9]
- Ingestion: May cause gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.[6][9]
- Chronic Exposure: Effects of chronic exposure may be delayed.[6][9]

Safe Handling and Storage

To minimize exposure and ensure safety, the following handling and storage procedures should be implemented.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[6]
- Facilities should be equipped with an eyewash station and a safety shower in the immediate work area.[6]

Personal Protective Equipment (PPE):

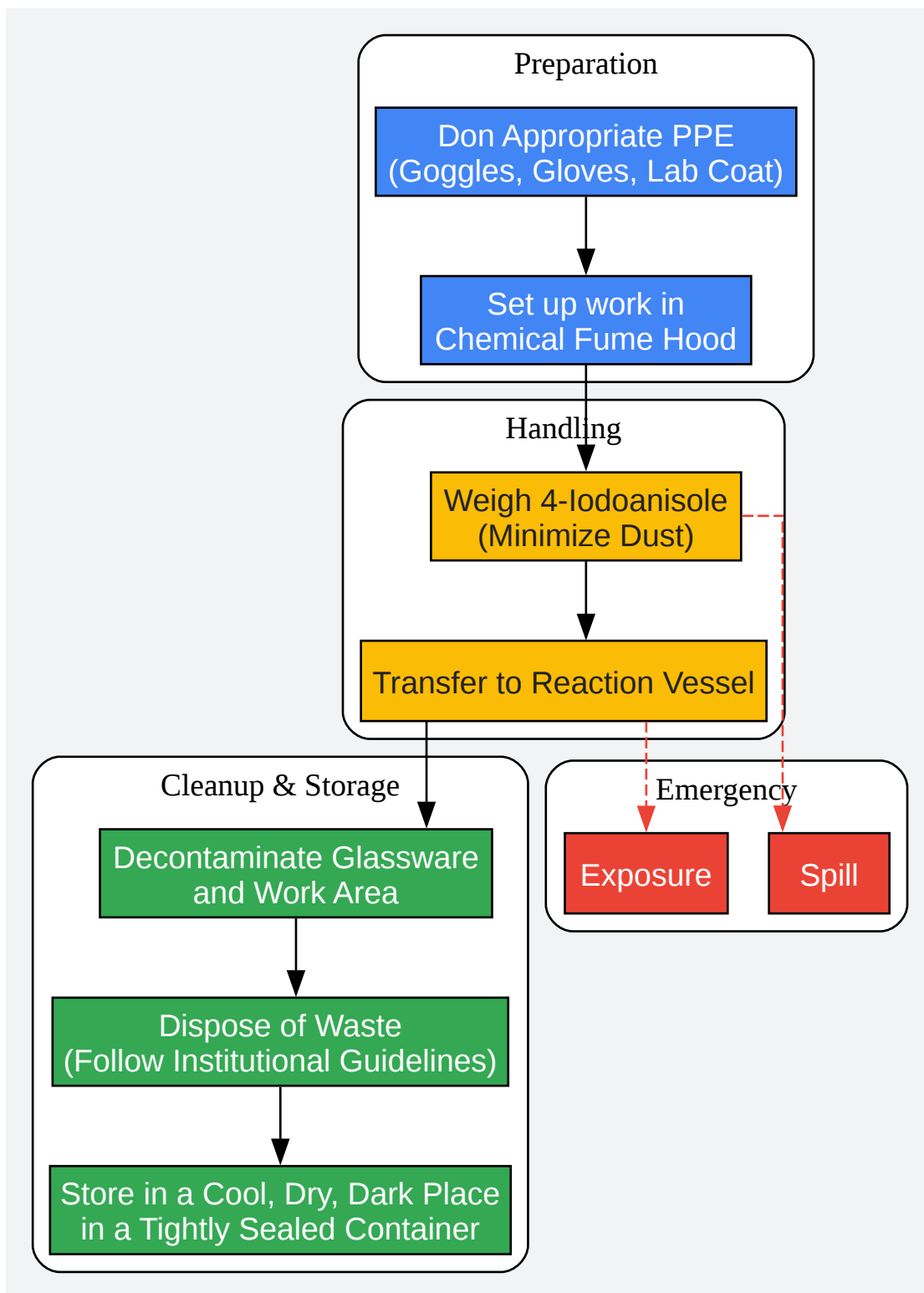
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[6]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[10][11]
- Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator.[6]

Handling Procedures:

- Avoid contact with eyes, skin, and clothing.[6]
- Avoid breathing dust.[10]
- Wash hands thoroughly after handling.[6]
- Keep containers tightly closed when not in use.[6]

Storage:

- Store in a tightly closed container.[\[6\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[6\]](#)
- Protect from light.[\[6\]](#)[\[10\]](#)



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A flowchart depicting the safe handling workflow for **4-Iodoanisole**.

Emergency and First Aid Procedures

In case of accidental exposure, follow these first aid measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[6\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Get medical attention.[\[6\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. Get medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical attention.[\[6\]](#)

Accidental Release and Fire-Fighting Measures

Accidental Release:

- Wear appropriate personal protective equipment.
- Sweep up the material, avoiding dust generation, and place it in a suitable container for disposal.[\[6\]](#)
- Ensure adequate ventilation.

Fire-Fighting:

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[\[6\]](#)
- Hazards: During a fire, irritating and highly toxic gases such as carbon monoxide, carbon dioxide, and hydrogen iodide may be generated.[\[6\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)

Toxicological Information and Experimental Protocols

The primary hazards of **4-Iodoanisole** are irritation to the skin, eyes, and respiratory system. The determination of these hazards is typically performed according to standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD).

Skin Irritation

Experimental Protocol (Based on OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method):

This test method uses a reconstructed human epidermis (RhE) model to assess the skin irritation potential of a chemical.

- **Test System:** A commercially available RhE model is used, which consists of human-derived keratinocytes cultured to form a multi-layered, differentiated epidermis.
- **Procedure:**
 - The test chemical is applied topically to the RhE tissue.
 - The tissue is incubated for a defined period (e.g., 60 minutes).
 - After incubation, the chemical is removed by washing.
 - The tissue is then incubated for a further period (e.g., 42 hours) to allow for the expression of cytotoxic effects.
- **Endpoint Measurement:** Cell viability is determined using the MTT assay. In this assay, the mitochondrial dehydrogenase of viable cells reduces the yellow MTT tetrazolium salt to a blue formazan product. The amount of formazan produced is proportional to the number of viable cells and is quantified by measuring the optical density.
- **Classification:** A chemical is classified as a skin irritant (UN GHS Category 2) if the mean tissue viability is reduced to 50% or less of the negative control.

Eye Irritation

Experimental Protocol (Based on OECD Test Guideline 496: In vitro Macromolecular Test Method for Identifying Chemicals Inducing Serious Eye Damage and Chemicals Not Requiring Classification for Eye Irritation or Serious Eye Damage):

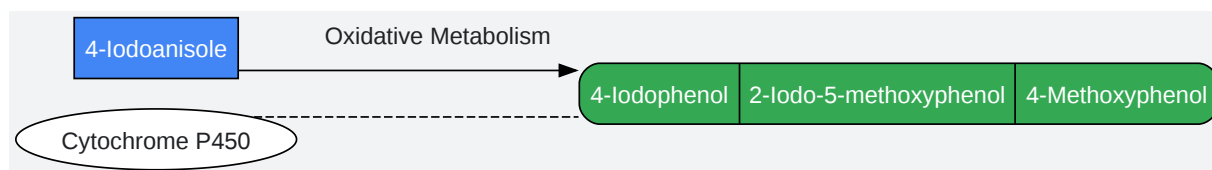
This in vitro method models changes in corneal opacity to predict eye irritation potential.

- **Test System:** A macromolecular reagent composed of proteins, glycoproteins, carbohydrates, and lipids that forms a transparent matrix upon rehydration, mimicking the cornea.
- **Procedure:**
 - The test chemical is applied to the surface of the macromolecular matrix.
 - The matrix is incubated for a specified time (e.g., 24 hours) at a controlled temperature.
- **Endpoint Measurement:** The turbidity of the macromolecular matrix is measured using a spectrophotometer. An increase in turbidity indicates protein denaturation and disruption of the matrix, which is correlated with in vivo eye irritation. The optical density readings are used to calculate an Irritection® Draize Equivalent (IDE) score.
- **Classification:** The calculated score is used to predict the potential for serious eye damage (UN GHS Category 1) or no classification for eye irritation.

Metabolism and Potential Mechanism of Toxicity

Limited data is available on the specific signaling pathways for **4-Iodoanisole**-induced irritation. However, research on its metabolism and the effects of structurally related compounds provides insight into its potential mechanisms of toxicity.

Metabolism: A study on the metabolism of **4-Iodoanisole** using rat liver microsomes identified several metabolites, including 4-iodophenol, 2-iodo-5-methoxyphenol, and 4-methoxyphenol. The formation of these metabolites is catalyzed by cytochrome P450 enzymes.

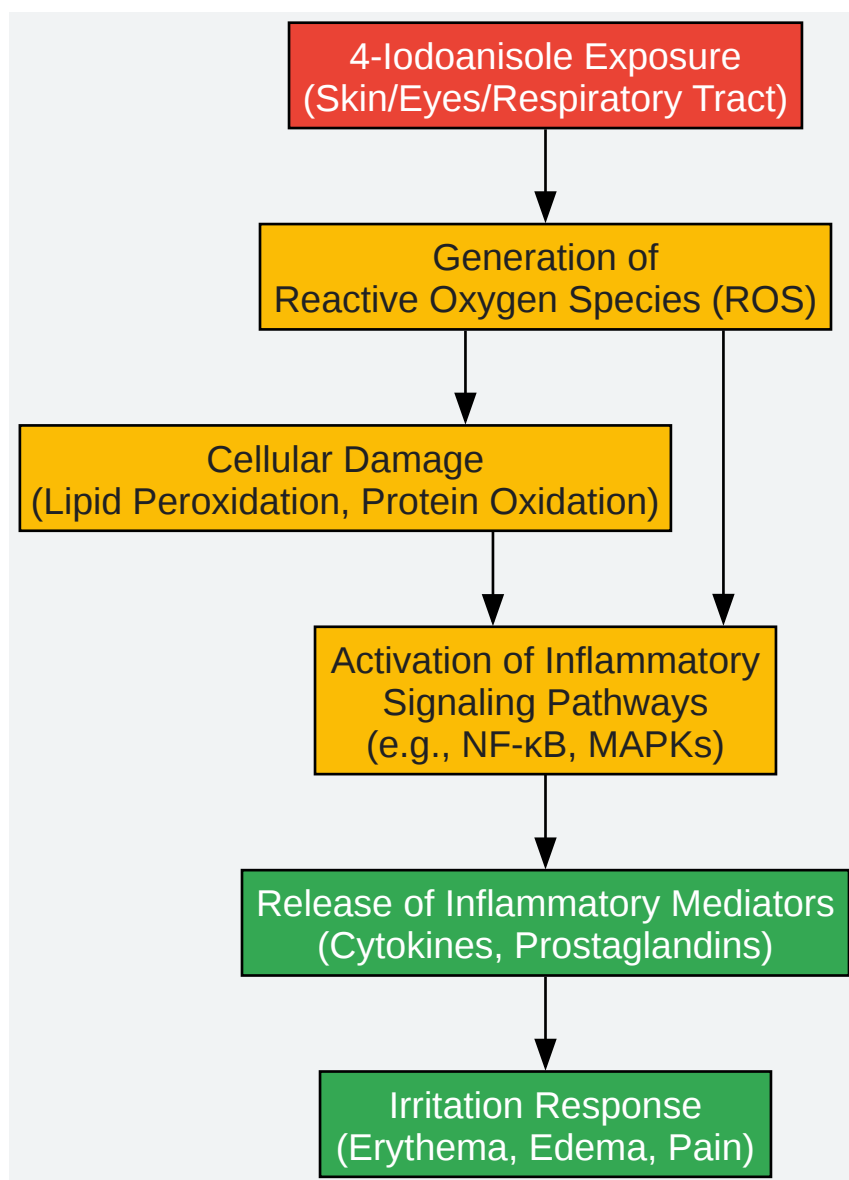


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Metabolic pathway of **4-Iodoanisole** in rat liver microsomes.

Hypothesized Signaling Pathway for Irritation:

Based on the known effects of phenolic and aromatic compounds, a plausible mechanism for **4-Iodoanisole**-induced irritation involves the generation of oxidative stress and the activation of inflammatory signaling pathways.



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A hypothesized signaling pathway for **4-Iodoanisole**-induced irritation.

Disposal Considerations

Dispose of **4-Iodoanisole** and any contaminated materials in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.

Transportation Information

4-Iodoanisole is not regulated as a hazardous material for transportation by the US Department of Transportation (DOT).

This technical guide is intended to provide comprehensive health and safety information for the handling of **4-Iodoanisole**. It is essential for all personnel handling this chemical to be thoroughly familiar with its hazards and to adhere to the recommended safety precautions. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.

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